

commercial availability and suppliers of 2-Ethyl-4-fluoropyridine

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Compound of Interest		
Compound Name:	2-Ethyl-4-fluoropyridine	
Cat. No.:	B15220472	Get Quote

An In-depth Technical Guide to the Commercial Availability and Suppliers of **2-Ethyl-4-fluoropyridine**

For researchers, scientists, and professionals in drug development, securing a reliable supply of specialized chemical intermediates is a critical step in the research and development pipeline. This guide provides a comprehensive overview of the commercial availability and potential suppliers of **2-Ethyl-4-fluoropyridine**, a fluorinated pyridine derivative of interest in medicinal chemistry.

Commercial Landscape: Availability and Sourcing

Our investigation into the commercial availability of **2-Ethyl-4-fluoropyridine** indicates that this compound is not readily available as a stock chemical from major suppliers. The lack of off-the-shelf availability suggests that it is most likely synthesized on a custom basis. Researchers requiring this compound should anticipate lead times for its production. The synthesis of structurally related fluorinated pyridines is well-documented, but the specific substitution pattern of **2-Ethyl-4-fluoropyridine** places it in the category of a specialized, made-to-order intermediate.

Potential Suppliers for Custom Synthesis

While direct listings for **2-Ethyl-4-fluoropyridine** are not prevalent, several chemical suppliers specialize in the custom synthesis of complex heterocyclic compounds, including fluorinated pyridines. These companies are equipped to handle requests for non-standard chemicals and



can be contacted for quotations and lead times. The following table lists potential suppliers based on their demonstrated capabilities in synthesizing and supplying related pyridine derivatives.

Table 1: Potential Custom Synthesis Suppliers for 2-Ethyl-4-fluoropyridine

Supplier	Relevant Expertise	Contact for Quotation
Sigma-Aldrich (Merck)	Offers a wide range of pyridine derivatives, including various fluoro- and ethyl-substituted analogs.[1]	Custom Synthesis Services
Guidechem	A platform listing various suppliers, some of whom may offer custom synthesis of pyridine derivatives.[2]	Inquire through Platform
P212121	Provides a range of substituted pyridines, such as 2-Chloro-4-fluoropyridine.[3]	Contact for Custom Synthesis
Apollo Scientific	Specializes in fluorinated compounds and other aromatic and heterocyclic building blocks.	Custom Synthesis Inquiries
Hyma Synthesis Pvt. Ltd.	Focuses on the synthesis of a variety of chemical intermediates.[4]	Contact for Quotation

Experimental Protocols: A Note on Synthesis

Detailed experimental protocols for the synthesis of **2-Ethyl-4-fluoropyridine** are not readily available in the public domain, which is consistent with its status as a custom-synthesized compound. The synthesis would likely involve a multi-step process. One potential synthetic route could start from a commercially available di-substituted pyridine, followed by functional group manipulations to introduce the ethyl and fluoro moieties at the desired positions. For instance, processes for preparing fluoropyridines often utilize methods like the Balz—

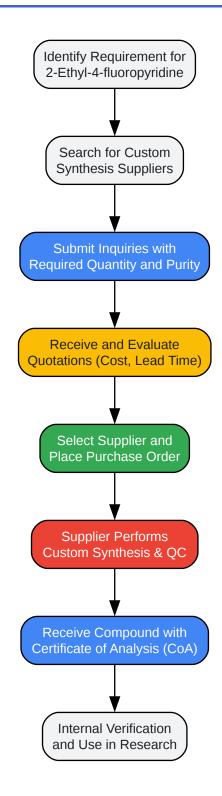


Schiemann reaction.[5] The preparation of 2-ethyl-pyridine from 2-methyl-pyridine is also a known process.[6] A custom synthesis provider would develop a proprietary route to fulfill a specific order.

Logical Workflow for Procurement

The process of acquiring a custom-synthesized chemical like **2-Ethyl-4-fluoropyridine** involves several key steps, from initial inquiry to final delivery. The following diagram illustrates a typical procurement workflow for a researcher or drug development professional.





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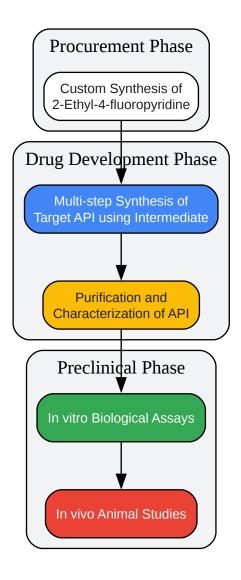
Caption: A typical workflow for the procurement of a custom-synthesized chemical compound.

Signaling Pathways and Experimental Workflows



As **2-Ethyl-4-fluoropyridine** is a chemical intermediate, its direct involvement in signaling pathways is not applicable. It would be a precursor to a final active pharmaceutical ingredient (API) that might modulate a specific pathway. The experimental workflow for its use would begin after its synthesis and purification, where it would be incorporated into a larger synthetic scheme.

The following diagram illustrates a generalized experimental workflow where a custom-synthesized intermediate like **2-Ethyl-4-fluoropyridine** would be utilized.



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Caption: Generalized workflow for the use of a custom intermediate in drug development.



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References

- 1. 2-Bromo-4-fluoropyridine 96 357927-50-5 [sigmaaldrich.com]
- 2. guidechem.com [guidechem.com]
- 3. store.p212121.com [store.p212121.com]
- 4. Welcome To Hyma Synthesis Pvt. Ltd [hymasynthesis.com]
- 5. Preparation and stability of 4-fluoropyridine Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 6. US3957792A Process for preparing 2-ethyl-pyridine Google Patents [patents.google.com]
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